

# Application Note: Overcoming Physical Incompatibility in Guanidine-Based Agrochemical Formulations

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## Compound of Interest

Compound Name:	<i>N</i> -(3-Diethylamino-propyl)-guanidine sulfate
CAS No.:	3272-62-6
Cat. No.:	B3125625

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## Introduction & Mechanistic Overview

Guanidine-derived compounds—notably [1](#) [[3](#)], [2](#) [[4](#)], and iminoctadine—are cornerstone active ingredients (AIs) in agricultural fungicide management. They exhibit broad-spectrum efficacy against pathogens like *Venturia inaequalis* (apple scab) by functioning as non-systemic contact fungicides.

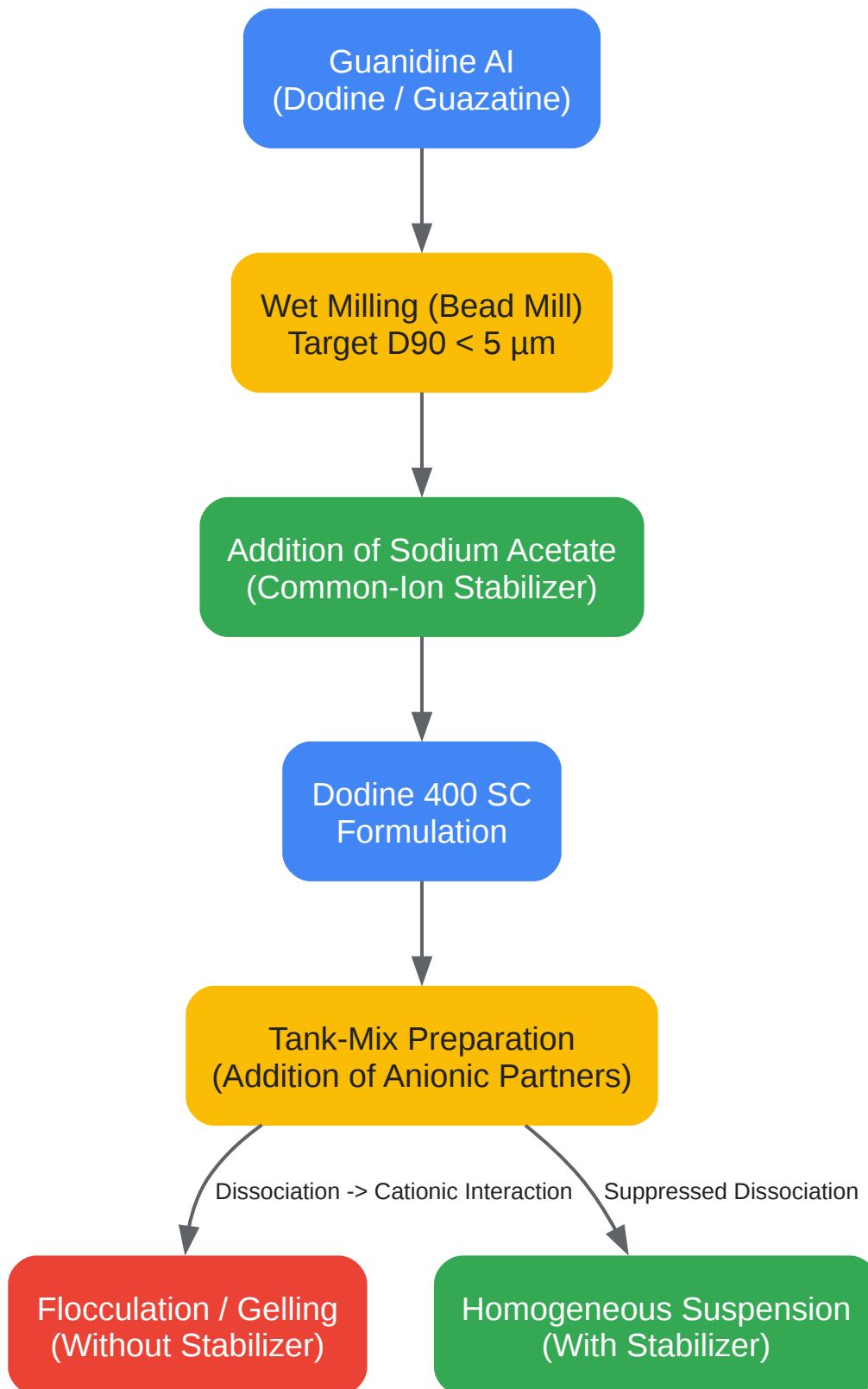
**Mechanism of Action:** At physiological and environmental pH levels, the guanidine moiety is highly basic and exists primarily as a protonated cation. This cationic nature drives its fungicidal activity; the positively charged guanidinium group binds electrostatically to negatively charged phospholipids on the fungal cell membrane, inducing membrane disruption and leakage of intracellular contents [3](#).

**The Formulation Challenge (Causality):** The very mechanism that makes guanidines effective fungicides also makes them notoriously difficult to formulate and apply. In aqueous tank-mixes, dodecylguanidine dissociates into a lipophilic dodecylguanidine cation and an acetate anion. When tank-

mixed with other agrochemicals containing anionic surfactants (e.g., lignosulfonates, alkylnaphthalene sulfonates used in Wettable Powders or Suspension Concentrates), the dodecylguanidine cation electrostatically binds to these anionic excipients. This cross-reaction neutralizes the stabilizing charge of the dispersion, leading to severe physical incompatibilities such as flocculation, gelling, and phase separation [4](#).

## Formulation Strategy: The Common-Ion Effect

To prevent the catastrophic failure of tank-mixes, formulation scientists must suppress the dissociation of the guanidine salt. By applying Le Chatelier's principle, the addition of a compatibility agent—specifically an alkali metal acetate such as sodium acetate—introduces a common ion (acetate) into the aqueous medium. This shifts the dissociation equilibrium of dodecylguanidine acetate to the left, maintaining the AI in its neutral, undissociated salt form and preventing it from scavenging anionic surfactants from tank-mix partners [4](#).



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Workflow for formulating and validating guanidine-based suspension concentrates.

## Experimental Protocols

### Protocol 1: Preparation of Dodine 400 SC (Suspension Concentrate)

This protocol details the creation of a 400 g/L dodine suspension concentrate with a built-in compatibility agent.

- **Preparation of the Aqueous Phase:** In a high-shear mixer, dissolve 20 g of a non-ionic polymeric dispersant (e.g., polyoxyethylene-polyoxypropylene block copolymer) and 10 g of a non-ionic wetting agent in 400 mL of deionized water. Note: Avoid anionic surfactants (like SDS) in the primary formulation to prevent premature AI interaction.
- **Addition of the Active Ingredient:** Slowly incorporate 400 g of technical-grade dodine into the aqueous phase under continuous high-shear agitation (3000 rpm) until a homogeneous pre-slurry is formed.
- **Milling:** Transfer the pre-slurry to a horizontal bead mill loaded with 1.0 mm zirconium dioxide beads. Mill the suspension at 10–15°C until the particle size distribution reaches a D90 of < 5 µm.
  - **Causality Check:** Milling below 15°C is critical. Dodine's solubility increases rapidly with temperature; milling at higher temperatures leads to Ostwald ripening (small crystals dissolving and recrystallizing onto larger ones) during storage, destroying the suspension.
- **Incorporation of the Compatibility Agent:** Post-milling, transfer the suspension to a paddle mixer. Slowly add 150 g of anhydrous sodium acetate. Mix for 30 minutes to ensure complete dissolution into the continuous phase.
- **Rheological Adjustment:** Add 2 g of xanthan gum (pre-dispersed in propylene glycol) to adjust the zero-shear viscosity, preventing sedimentation. Make up to 1 Liter with deionized water.
- **Self-Validation:** Measure particle size distribution (PSD) using laser diffraction. A stable formulation must maintain a D90 < 5 µm before and after 14 days of accelerated storage at 54°C. Any significant shift indicates Ostwald ripening, requiring an adjustment in the milling temperature or dispersant ratio.

## Protocol 2: Standardized Tank-Mix Compatibility Assay

This self-validating assay confirms the field-readiness of the formulation by simulating a farmer's spray tank environment [4](#).

- **Water Preparation:** Fill a 250 mL glass beaker with 200 mL of standard hard water (e.g., CIPAC Standard Water D, 342 ppm hardness) maintained at 15–17°C.
- **Partner Addition:** Add the anionic tank-mix partner (e.g., a sulfur WG or copper oxychloride WP formulation) at its recommended field dose rate. Stir using a magnetic stirrer at 700 rpm for 3 minutes.
- **Dodine Addition:** Inject 1.25 mL of the Dodine 400 SC (from Protocol 1) directly into the vortex.
- **Observation Window:** Stop the stirrer after 5 minutes. Observe the mixture immediately, and again after 30 minutes of static rest.
- **Self-Validation:** Pour the entire mixture through a 100 µm sieve. The formulation passes if no residue, gel, or flocculated clumps are retained on the sieve, confirming that the sodium acetate successfully suppressed dodecylguanidine dissociation and prevented cross-reaction.

## Quantitative Data: Tank-Mix Compatibility

The following table summarizes the physical compatibility of Dodine 400 SC formulated with and without the sodium acetate compatibility agent when mixed with common anionic agrochemical formulations [4](#).

Tank-Mix Partner (Anionic Formulation)	Active Ingredient	Result WITHOUT Sodium Acetate	Result WITH Sodium Acetate (0.36 kg/200 L)
Microthiol 81 WP	Sulphur	Severe Flocculation	Homogeneous Suspension
Funguran WP	Copper Oxychloride	Precipitation / Settling	Homogeneous Suspension
Scala SC	Pyrimethanil	Phase Separation (2 layers)	Homogeneous Suspension
Envidor SC	Spirodiclofen	Gelling / Lumps formed	Homogeneous Suspension

## References

- EP2709449B1 - Agrochemical formulations comprising dodecylguanidine acetate and a compatibility agent Source: Google Patents URL
- Guanidine-Containing Antifungal Agents against Human-Relevant Fungal Pathogens (2004–2022)—A Review Source: MDPI / PMC URL:[[Link](#)]
- Dodine (Ref: BAS 365F) Source: Agriculture and Environment Research Unit (AERU), University of Hertfordshire URL:[[Link](#)]
- GUAZATINE (114) EXPLANATION Source: Food and Agriculture Organization of the United Nations (FAO) URL:[[Link](#)]

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## Sources

- 1. Dodine (Ref: BAS 365F) [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]

- [2. fao.org \[fao.org\]](https://www.fao.org)
- [3. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [4. EP2709449B1 - Agrochemical formulations comprising dodecylguanidine acetate and a compatibility agent - Google Patents \[patents.google.com\]](#)
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